

# 5-Amino-2-picoline chemical properties and structure

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## Compound of Interest

Compound Name: 5-Amino-2-picoline

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An In-depth Technical Guide to **5-Amino-2-picoline** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthetic methodologies of **5-Amino-2-picoline** (also known as 5-amino-2-methylpyridine or 6-methylpyridin-3-amine). It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Chemical Properties and Structure

**5-Amino-2-picoline** is a substituted pyridine derivative that serves as a versatile building block in organic synthesis.<sup>[1]</sup> Its structure, featuring both an electron-donating amino group and a methyl group, makes it a valuable precursor for a wide range of heterocyclic compounds.<sup>[1]</sup> At room temperature, it typically appears as a white to light yellow or brown crystalline solid.<sup>[2]</sup> It exhibits moderate solubility in water and good solubility in organic solvents such as ethanol and acetone.<sup>[2][3]</sup>

## Quantitative Data Summary

The key physicochemical properties of **5-Amino-2-picoline** are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	6-methylpyridin-3-amine	[1][4]
Synonyms	5-Amino-2-picoline, 5-Amino-2-methylpyridine	[5][6]
CAS Number	3430-14-6	[4][7]
Molecular Formula	C <sub>6</sub> H <sub>8</sub> N <sub>2</sub>	[4][7]
Molecular Weight	108.14 g/mol	[4][7]
Appearance	White to light brown solid	[2][3]
Melting Point	95-99 °C	[7]
SMILES	<chem>Cc1ccc(N)cn1</chem>	[7]
InChI Key	UENBBJXGCWILBM-UHFFFAOYSA-N	[4][7]

## Chemical Structure

The chemical structure of **5-Amino-2-picoline** consists of a pyridine ring substituted with a methyl group at position 2 and an amino group at position 5.

Caption: 2D structure of **5-Amino-2-picoline**.

## Experimental Protocols

**5-Amino-2-picoline** is a crucial intermediate in organic synthesis.[3] A common and effective method for its preparation is through the chemical reduction of its nitro precursor, 2-methyl-5-nitropyridine.[3]

### Synthesis via Reduction of 2-Methyl-5-nitropyridine

This protocol describes the synthesis of **5-Amino-2-picoline** by reducing 2-methyl-5-nitropyridine with iron powder in an acidic medium.

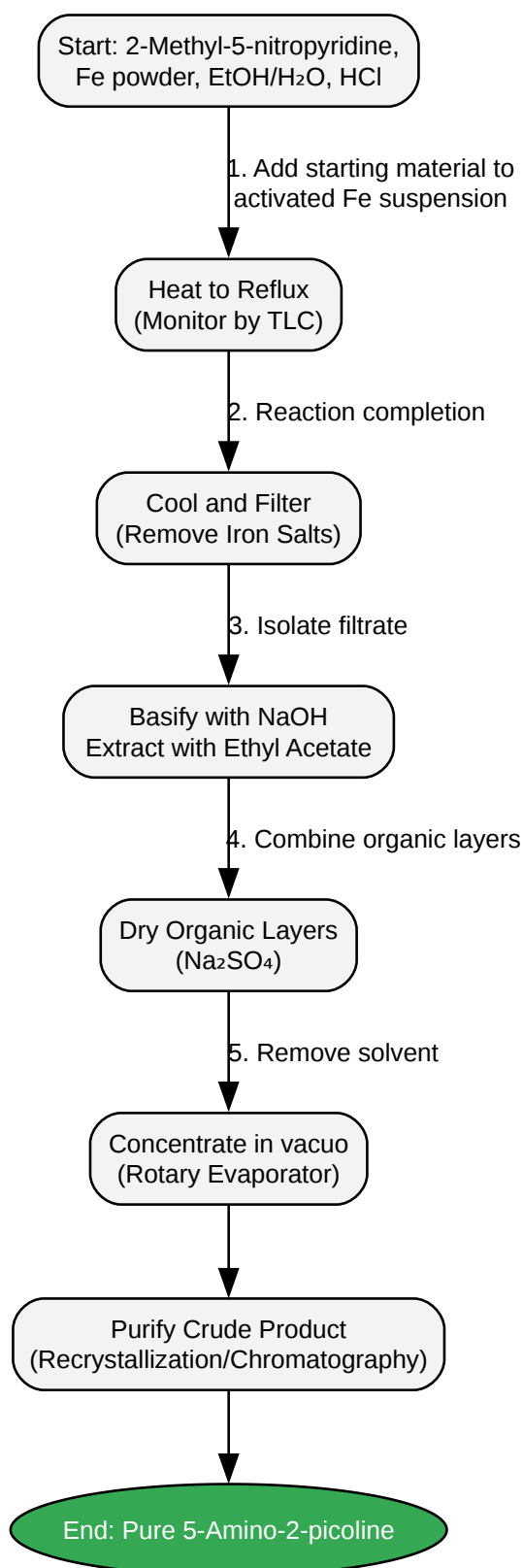
Materials:

- 2-methyl-5-nitropyridine
- Iron powder (fine grade)
- Concentrated Hydrochloric Acid (HCl)
- Ethanol (EtOH)
- Water (H<sub>2</sub>O)
- Sodium Hydroxide (NaOH) solution (e.g., 5M)
- Ethyl Acetate (EtOAc)
- Anhydrous Sodium Sulfate (Na<sub>2</sub>SO<sub>4</sub>)
- Round-bottom flask
- Reflux condenser
- Stirring plate and magnetic stir bar
- Separatory funnel
- Rotary evaporator

#### Methodology:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and magnetic stir bar, create a suspension of iron powder in a 1:1 mixture of ethanol and water.
- **Acidification:** Slowly add concentrated hydrochloric acid to the stirred suspension. The mixture will heat up.
- **Addition of Starting Material:** Once the iron is activated, add a solution of 2-methyl-5-nitropyridine in ethanol dropwise to the reaction mixture.
- **Reflux:** After the addition is complete, heat the mixture to reflux and maintain it for several hours, monitoring the reaction progress using Thin Layer Chromatography (TLC).

- Work-up: Once the reaction is complete, cool the mixture to room temperature and filter it to remove the iron salts.
- Neutralization and Extraction: Make the filtrate alkaline by adding sodium hydroxide solution. Extract the aqueous layer multiple times with ethyl acetate.
- Drying and Concentration: Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purification: The resulting crude product can be further purified by recrystallization or column chromatography to yield pure **5-Amino-2-picoline**.



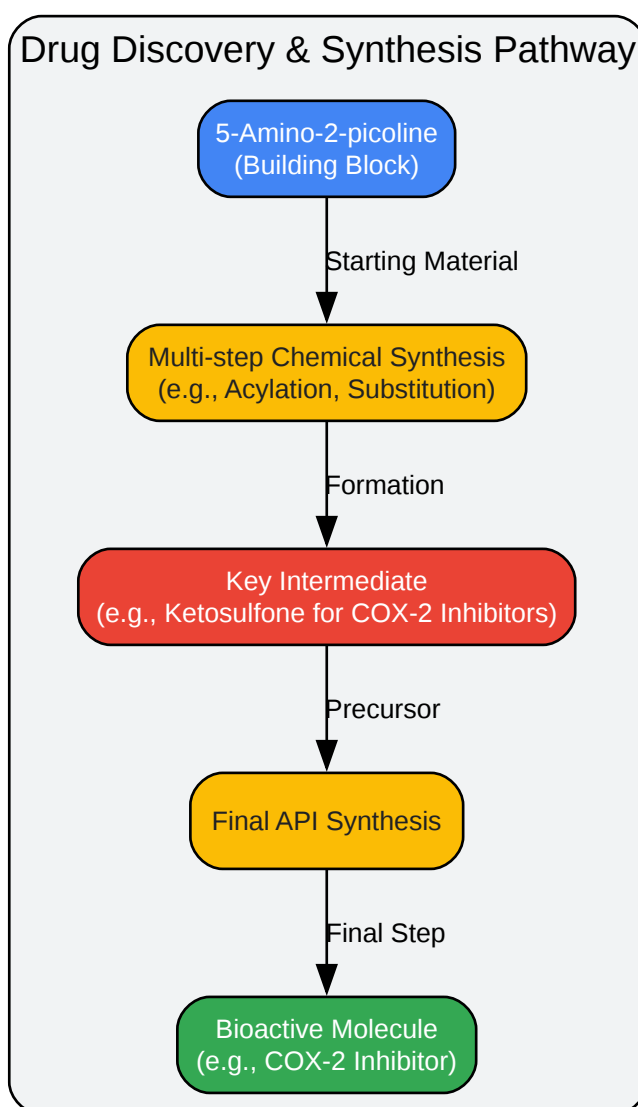
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Caption: Experimental workflow for the synthesis of **5-Amino-2-picoline**.

## Role in Drug Development

**5-Amino-2-picoline** is not typically a pharmacologically active agent itself but serves as a vital intermediate for synthesizing a wide array of biologically active molecules.[2] Its structure is a key component in the development of antibacterial, anti-inflammatory, and cardiovascular drugs.[3] It is particularly valuable in creating kinase inhibitors and compounds active in the central nervous system (CNS).[1]

A notable application is its use as a precursor in the synthesis of COX-2 (Cyclooxygenase-2) inhibitors. The derivative 1-(6-methylpyridin-3-yl)-2-[(4-(methylsulphonyl)phenyl)ethanone], which is prepared from **5-Amino-2-picoline**, is a key intermediate for this important class of anti-inflammatory drugs.[8]



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Caption: Logical relationship of **5-Amino-2-picoline** in drug synthesis.

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